

Supplier and pricing for Trans-Anethole-d3 certified reference material

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Compound of Interest

Compound Name: *Trans-Anethole-d3*

Cat. No.: *B12365212*

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A Technical Guide to Trans-Anethole-d3 Certified Reference Material

For researchers, scientists, and professionals in drug development, the use of certified reference materials (CRMs) is critical for ensuring the accuracy and reliability of analytical measurements. This guide provides an in-depth overview of **Trans-Anethole-d3**, a deuterated form of the naturally occurring phenylpropene, Trans-Anethole. It covers suppliers, pricing, and technical data, and provides a foundational experimental workflow for its application as an internal standard.

Introduction to Trans-Anethole-d3

Trans-Anethole-d3 is the deuterated isotopologue of trans-Anethole. Due to its isotopic labeling, it serves as an ideal internal standard for quantitative analysis of trans-Anethole in various matrices by mass spectrometry-based techniques like GC-MS or LC-MS. The stable isotope label ensures that its chemical and physical properties are nearly identical to the unlabeled analyte, but it is distinguishable by its mass-to-charge ratio.

Suppliers and Pricing

The availability and pricing of **Trans-Anethole-d3** certified reference material can vary. Below is a summary of potential suppliers. It is important to note that pricing is often subject to change and may require a direct quote from the supplier.

Supplier	Product Name	Catalog Number	Purity	Format	Price
HPC Standards	D3-trans-Anethole Solution (Methanol)	693994	100 µg/ml	Solution	On request[1]
MedchemExpress	Trans-Anethole-d3	HY-N0367S	Not specified	Not specified	Contact for pricing
Sigma-Aldrich	trans-Anethole Pharmaceutical Secondary Standard; Certified Reference Material	PHR1383	Traceable to USP	Neat	~\$137.70 (for non-deuterated) [2]
LGC Standards	Trans-Anethole	MM0164.00	ISO 17034	Neat	Contact for pricing[3]
Thermo Fisher Scientific	trans-Anethole, 99%	152530050	≥98.0%	Neat	Contact for pricing[4][5]

Note: Pricing for non-deuterated trans-Anethole is provided for reference and may not reflect the cost of the deuterated standard.

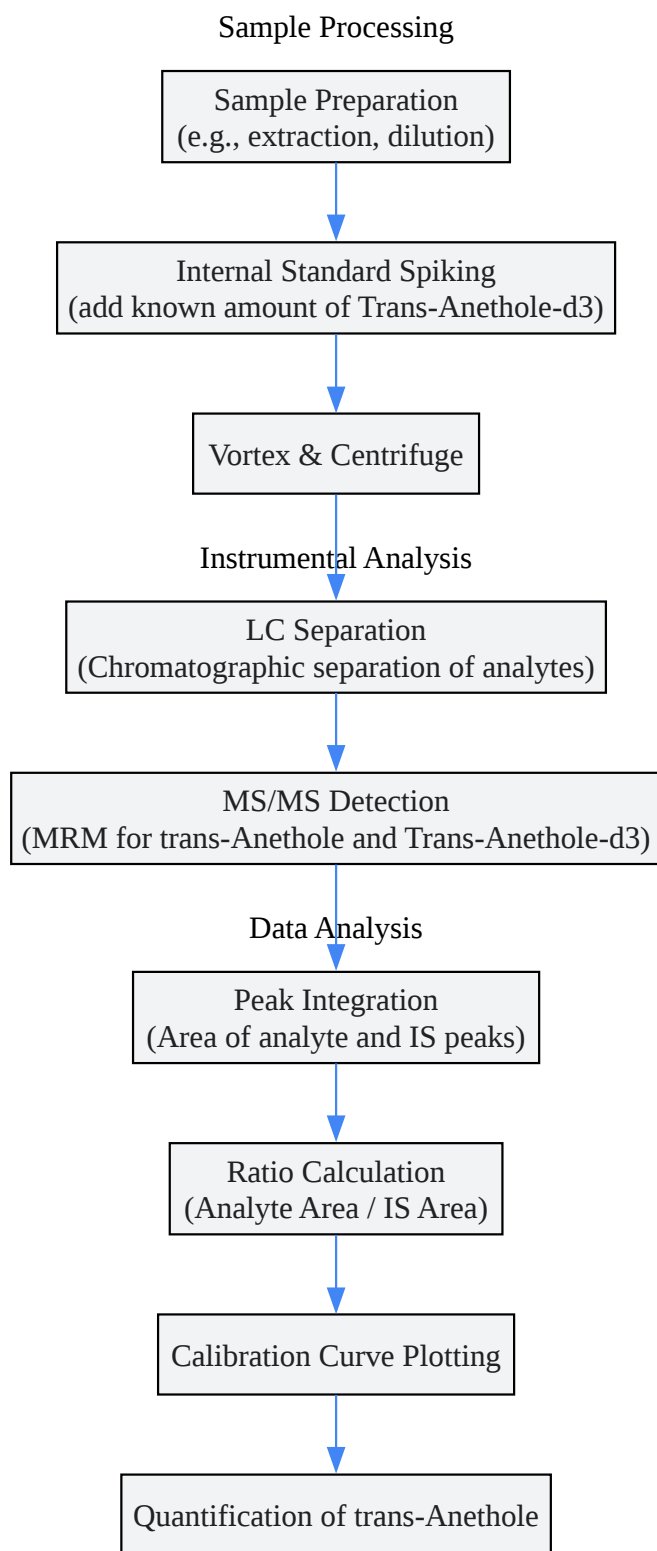
Technical Data and Specifications

Certified reference materials are accompanied by a Certificate of Analysis (CoA) that provides detailed information on their characterization and certified properties. While specific values may vary by lot, the following table summarizes typical data for Trans-Anethole. Users should always refer to the CoA provided by the supplier for the specific lot of **Trans-Anethole-d3** they are using.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ D ₃ O	HPC Standards
Molecular Weight	151.22 g/mol	PubChem
CAS Number	4180-23-8 (non-deuterated)	Sigma-Aldrich
Purity (non-deuterated)	≥98% to ≥99.5% (GC)	Chem-Impex International, Sigma-Aldrich
Boiling Point (non-deuterated)	234-237 °C	Sigma-Aldrich
Melting Point (non-deuterated)	20-21 °C	Sigma-Aldrich
Density (non-deuterated)	0.988 g/mL at 25 °C	Sigma-Aldrich
Refractive Index (non-deuterated)	n _{20/D} 1.561	Sigma-Aldrich
Storage Temperature	2-8°C or 2-30°C	Sigma-Aldrich

Experimental Protocol: Use as an Internal Standard

Trans-Anethole-d3 is frequently used as an internal standard for the quantification of trans-Anethole in complex samples. Below is a generalized workflow for its use in a typical LC-MS/MS analysis.



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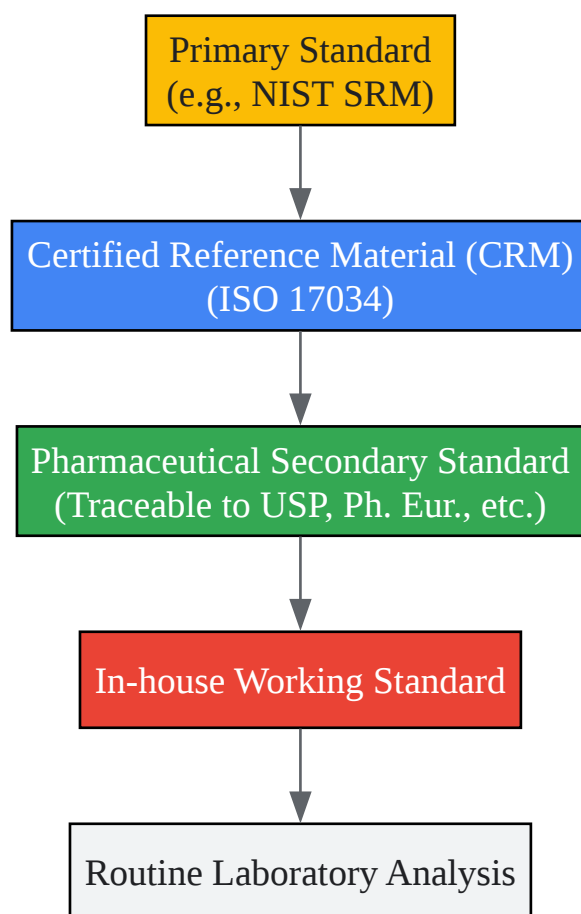
Figure 1. A generalized workflow for the quantification of trans-Anethole using **Trans-Anethole-d3** as an internal standard in an LC-MS/MS analysis.

Methodology:

- **Preparation of Standards:** Prepare a series of calibration standards containing known concentrations of non-deuterated trans-Anethole.
- **Sample Preparation:** Extract trans-Anethole from the sample matrix using an appropriate solvent (e.g., ethyl acetate, dichloromethane).
- **Internal Standard Spiking:** Add a known and fixed amount of **Trans-Anethole-d3** solution to all calibration standards and unknown samples.
- **LC-MS/MS Analysis:** Inject the prepared samples onto an LC-MS/MS system. Develop a multiple reaction monitoring (MRM) method to monitor specific precursor-product ion transitions for both trans-Anethole and **Trans-Anethole-d3**.
- **Data Processing:** Integrate the peak areas for both the analyte (trans-Anethole) and the internal standard (**Trans-Anethole-d3**).
- **Quantification:** Calculate the ratio of the analyte peak area to the internal standard peak area. Construct a calibration curve by plotting this ratio against the known concentrations of the calibration standards. Determine the concentration of trans-Anethole in the unknown samples by interpolating their peak area ratios on the calibration curve.

Logical Relationship of CRM Certification

The certification of a reference material like **Trans-Anethole-d3** involves a hierarchical process to ensure traceability and accuracy.



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Figure 2. The traceability chain for certified reference materials in analytical testing.

This guide provides a starting point for sourcing and utilizing **Trans-Anethole-d3** certified reference material. For specific applications, it is essential to consult the supplier's documentation and relevant scientific literature for detailed experimental conditions and validation procedures.

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